

3-Phenoxy-1-propanol CAS number 6180-61-6 properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Phenoxy-1-propanol

Cat. No.: B1346799

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An In-depth Technical Guide to **3-Phenoxy-1-propanol** (CAS: 6180-61-6)

This guide provides a comprehensive overview of **3-Phenoxy-1-propanol** (CAS: 6180-61-6), tailored for researchers, scientists, and professionals in drug development. It covers the core physicochemical properties, safety and toxicological data, industrial applications, and detailed experimental protocols for synthesis and analysis.

Physicochemical Properties

3-Phenoxy-1-propanol is a colorless to pale yellow liquid organic compound belonging to the class of ether alcohols.[1] Its structure, featuring both a hydrophilic hydroxyl group and a hydrophobic aromatic moiety, gives it amphiphilic properties.[1] This makes it a versatile solvent and intermediate in various applications.

Property	Value	Source(s)
CAS Number	6180-61-6	[2]
Molecular Formula	C ₉ H ₁₂ O ₂	[2][3]
Molecular Weight	152.19 g/mol	[2][3]
IUPAC Name	3-phenoxypropan-1-ol	[2]
Appearance	Colorless to almost colorless clear liquid	[1]
Boiling Point	250.2 °C @ 760 mmHg 153 °C @ 23 mmHg	[3]
Density	1.08 - 1.1 g/cm ³	[3]
Flash Point	105 °C (221 °F)	[3]
Refractive Index	1.520 - 1.53	[3]
logP	1.93	[3]
Solubility	Miscible with ethanol, acetone, and ethyl acetate; some solubility in water.	[1]

Toxicology and Safety Data

According to the Globally Harmonized System (GHS), **3-Phenoxy-1-propanol** is classified as an irritant and harmful if swallowed.[2][4] The toxicological properties of this compound have not been thoroughly investigated.[3][4] Standard precautions for handling laboratory chemicals should be observed.

Hazard Class & Category	GHS Statement	Source(s)
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	[4]
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation	[2][4]
Serious Eye Damage/Irritation (Category 2A)	H319: Causes serious eye irritation	[2][4]
STOT, Single Exposure (Category 3)	H335: May cause respiratory irritation	[2][4]

Handling and First Aid:

- Personal Protective Equipment (PPE): Wear tightly fitting safety goggles, chemical-impermeable gloves, and ensure adequate ventilation.[3][4][5]
- In case of contact:
 - Eyes: Rinse cautiously with water for several minutes and consult a physician.[4]
 - Skin: Wash off with soap and plenty of water.[4]
 - Inhalation: Move the person into fresh air.[4][5]
 - Ingestion: Rinse mouth with water and consult a physician. Do not induce vomiting.[4][5]
- Fire Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[5]

Industrial and Research Applications

The unique properties of **3-Phenoxy-1-propanol** make it a valuable component in a wide range of products.

- Cosmetics and Personal Care: It is widely used as a preservative, a solvent for other ingredients, and as a fragrance fixative in creams, lotions, and perfumes.[1][6]

- **Pharmaceuticals:** The compound serves as a preservative booster and solvent in topical medications and oral care products.[1][6]
- **Coatings and Adhesives:** It acts as an effective solvent for a variety of resins, making it useful in the formulation of paints, inks, and adhesives.[7]
- **Chemical Synthesis:** As a building block, it is used as an intermediate in the synthesis of more complex molecules.[1][7]
- **Cleaning Products:** Its ability to dissolve oils and fats makes it a useful component in both industrial and household cleaning formulations.[6][7]
- **Agrochemicals:** In agricultural products, it can function as an emulsifier or solvent.[1]
- **Textiles:** It is used as a dye carrier to ensure even distribution in fabrics and leather.[6]

Chemical Synthesis and Quality Control

The primary synthesis of **3-Phenoxy-1-propanol** is typically achieved via a nucleophilic substitution reaction.[1] Quality control relies on standard analytical techniques to ensure purity and identity.

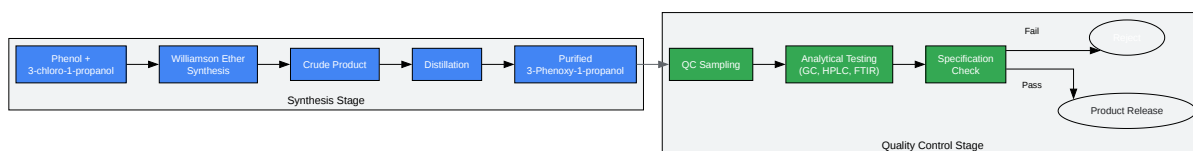


Figure 1: Synthesis and Quality Control Workflow

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Figure 1: Synthesis and Quality Control Workflow

A common method for preparing **3-Phenoxy-1-propanol** involves the alkylation of phenol.^[1] The diagram below illustrates a representative reaction pathway.

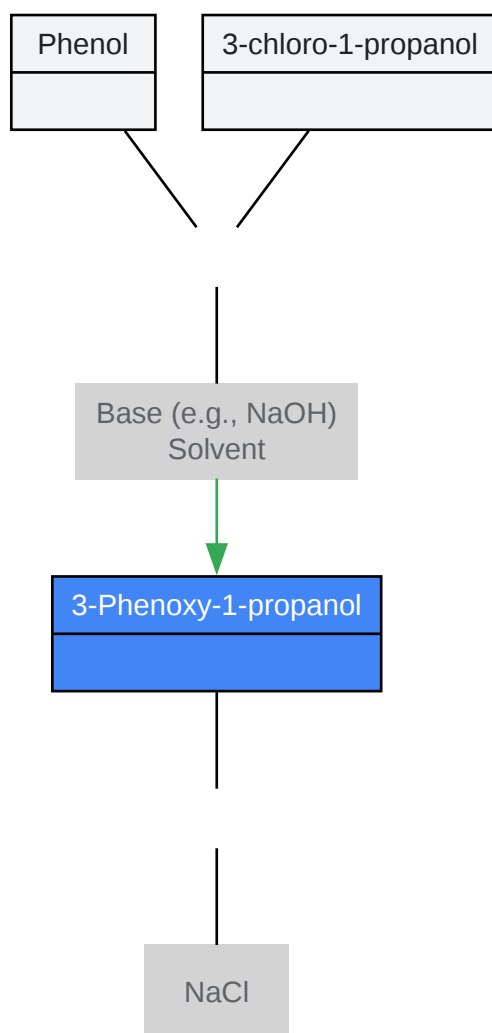


Figure 2: Representative Synthesis Route

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Figure 2: Representative Synthesis Route

Experimental Protocols

Protocol: Synthesis of 3-Phenoxy-1-propanol

This protocol is a representative laboratory-scale procedure based on the Williamson ether synthesis, a common method for preparing such compounds.^[1]

- Reagents and Equipment:

- Phenol
- 3-chloro-1-propanol
- Sodium hydroxide (NaOH) pellets
- Anhydrous ethanol (solvent)
- Round-bottom flask, reflux condenser, magnetic stirrer, heating mantle
- Separatory funnel, distillation apparatus
- Procedure:
 1. In a round-bottom flask equipped with a magnetic stirrer, dissolve a specific molar equivalent of sodium hydroxide in anhydrous ethanol under gentle warming until fully dissolved to form sodium ethoxide.
 2. Add one molar equivalent of phenol to the flask and stir for 15-20 minutes.
 3. Attach a reflux condenser and add 1.1 molar equivalents of 3-chloro-1-propanol dropwise to the reaction mixture.
 4. Heat the mixture to reflux and maintain for 4-6 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
 5. After completion, cool the mixture to room temperature.
 6. Remove the ethanol solvent using a rotary evaporator.
 7. Add deionized water to the residue to dissolve the sodium chloride byproduct.
 8. Transfer the mixture to a separatory funnel and extract the organic phase using diethyl ether (3x volumes).
 9. Combine the organic extracts, wash with a brine solution, and dry over anhydrous sodium sulfate.

10. Filter to remove the drying agent and concentrate the organic phase under reduced pressure.
11. Purify the resulting crude oil via vacuum distillation to yield pure **3-Phenoxy-1-propanol**.

Protocol: Purity Analysis by Reverse-Phase HPLC

This protocol outlines a method for analyzing the purity of **3-Phenoxy-1-propanol**, adapted from established analytical methodologies for similar compounds.[8]

- Instrumentation and Reagents:
 - High-Performance Liquid Chromatography (HPLC) system with a UV detector.
 - Analytical Column: Newcrom R1 or equivalent C18 reverse-phase column.[8]
 - Mobile Phase A: Deionized water with 0.1% formic acid (for MS compatibility).[8]
 - Mobile Phase B: Acetonitrile (MeCN) with 0.1% formic acid.[8]
 - **3-Phenoxy-1-propanol** standard and sample for analysis.
- Procedure:
 1. Standard Preparation: Prepare a stock solution of **3-Phenoxy-1-propanol** standard at 1.0 mg/mL in acetonitrile. Prepare a working standard at 0.1 mg/mL by diluting the stock solution with the mobile phase.
 2. Sample Preparation: Accurately weigh and dissolve the **3-Phenoxy-1-propanol** sample to a final concentration of approximately 0.1 mg/mL in the mobile phase.
 3. Chromatographic Conditions:
 - Flow Rate: 1.0 mL/min
 - Injection Volume: 10 µL
 - Column Temperature: 25 °C

- UV Detection Wavelength: 260 nm
- Gradient Program:
 - 0-2 min: 5% B
 - 2-15 min: Linear gradient from 5% to 95% B
 - 15-18 min: Hold at 95% B
 - 18-19 min: Return to 5% B
 - 19-25 min: Re-equilibration at 5% B

4. Analysis:

1. Inject a blank (mobile phase) to establish a baseline.
2. Inject the standard solution to determine the retention time and peak area.
3. Inject the sample solution.
4. Calculate the purity of the sample by comparing the peak area of the main component to the total area of all peaks in the chromatogram.

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References

- 1. Page loading... [guidechem.com]
- 2. 3-Phenoxy 1-propanol | C₉H₁₂O₂ | CID 80319 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 3-Phenoxy-1-propanol | CAS#:6180-61-6 | Chemsrcc [chemsrc.com]
- 4. angenechemical.com [angenechemical.com]

- 5. echemi.com [echemi.com]
- 6. Phenoxy Propanol: Applications and Benefits in Various Industries - Tristar Intermediates Blog [tristarintermediates.org]
- 7. matangiindustries.com [matangiindustries.com]
- 8. Separation of 3-Phenoxy 1-propanol on Newcrom R1 HPLC column | SIELC Technologies [sielc.com]
- To cite this document: BenchChem. [3-Phenoxy-1-propanol CAS number 6180-61-6 properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1346799#3-phenoxy-1-propanol-cas-number-6180-61-6-properties]

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